

# Physicochemical Properties of N-Desmethyl Rilmazolam

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: N-Desmethyl Rilmazolam

Cat. No.: S12839843

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The table below summarizes the core technical data available for **N-Desmethyl Rilmazolam**, compiled from chemical supplier databases [1] [2] [3].

Property	Specification
CAS Number	50330-93-3 [1] [2]
Molecular Formula	$C_{18}H_{13}Cl_2N_5O$ [1] [2] [3]
Molecular Weight	386.23 g/mol [1] [3]
Purity	≥98% [1] [2]
Chemical Purity	≥98% [1] [2]
Product Category	GABA Receptor [1]
Appearance	Solid (at room temperature) [1]
Primary Application	Analytical reference standard; active metabolite of Rilmazafone [1] [3]

## Solubility and Formulation Data

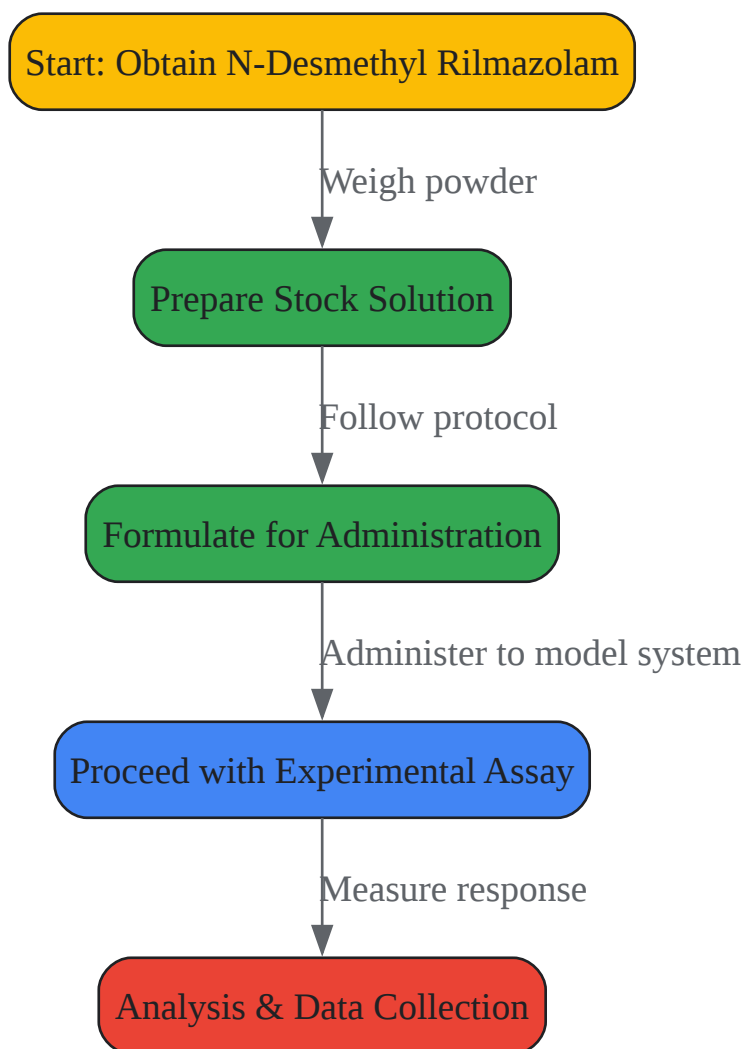
For laboratory use, here is the available solubility and formulation data. Please note that these are suggested starting points and should be optimized for your specific experimental conditions.

Solvent	Solubility	Notes
DMSO	May dissolve [1]	Suggested primary solvent for stock solutions.
Other Solvents	H <sub>2</sub> O, Ethanol, DMF [1]	May require testing with minute amounts.

Formulation Type	Example Composition	Suggested Application
Injection Formulation 1	DMSO : Tween 80 : Saline = 10 : 5 : 85 [1]	IP/IV/IM/SC injection
Injection Formulation 2	DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45 [1]	IP/IV/IM/SC injection
Injection Formulation 3	DMSO : Corn oil = 10 : 90 [1]	IP/IV/IM/SC injection
Oral Formulation 1	Suspend in 0.5% CMC Na (carboxymethylcellulose sodium) [1]	Oral administration to animals

## Suggested Experimental Workflow for Analysis

The following diagram outlines a generalized experimental workflow for preparing and analyzing **N-Desmethyl Rilmazolam** in a research setting, based on standard laboratory practices.



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## Important Research and Safety Notes

- **Intended Use:** All sources explicitly state that this chemical is **for research use only** and is **not intended for human or diagnostic use** [1] [2] [3].
- **Controlled Substance:** This compound is a controlled substance and may not be available for sale in all territories [3].
- **Metabolite Information:** It is identified as an **active metabolite** of the prodrug Rilmazafone, which is relevant for forensic and metabolic studies [1] [3].

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## References

1. N-Desmethyl Rilmazolam | GABA Receptor | 50330-93-3 [[invivochem.com](http://invivochem.com)]
2. N-desmethyl Rilmazolam, 98%+ Purity, C<sub>18</sub>H<sub>13</sub>Cl<sub>2</sub>N<sub>5</sub>O, 1 ... [[calpaclab.com](http://calpaclab.com)]
3. N-Desmethyl Rilmazolam | Metabolite [[medchemexpress.com](http://medchemexpress.com)]

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)